

Application Notes and Protocols: Preparation of DL-TBOA Stock Solution in DMSO

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Compound of Interest

Compound Name: DL-TBOA

Cat. No.: B607146

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Introduction

DL-threo- β -benzyloxyaspartate (**DL-TBOA**) is a potent and selective competitive, non-transportable blocker of excitatory amino acid transporters (EAATs). It is a valuable pharmacological tool for studying the physiological and pathological roles of glutamate transport in the central nervous system. **DL-TBOA** shows selectivity for EAATs over ionotropic and metabotropic glutamate receptors. This document provides detailed protocols for the preparation, storage, and handling of **DL-TBOA** stock solutions in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

The following tables summarize the key quantitative data for **DL-TBOA**.

Table 1: Physicochemical Properties of **DL-TBOA**

Property	Value	Reference
Molecular Weight	239.23 g/mol	
Formula	C ₁₁ H ₁₃ NO ₅	
CAS Number	205309-81-5	

Table 2: Solubility of **DL-TBOA**

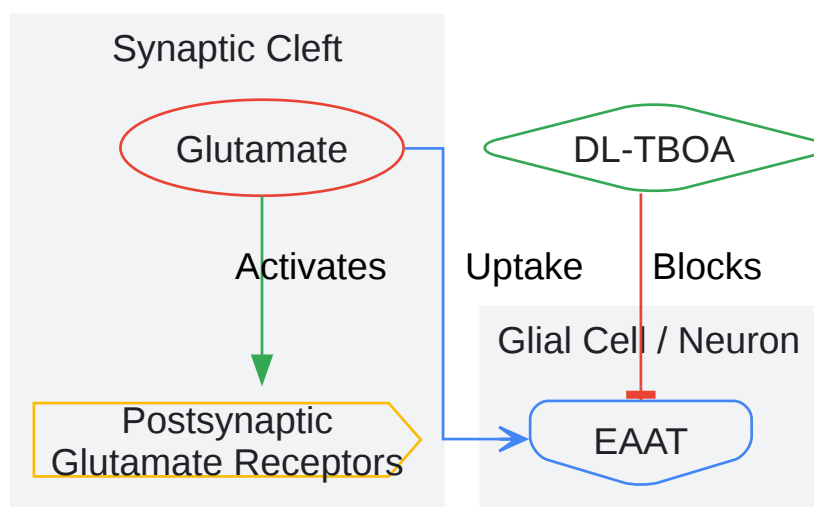
Solvent	Maximum Concentration	Notes	Reference
DMSO	100 mM	Gentle warming may be required.	
Water	5 mM	Gentle warming is recommended.	

Table 3: Inhibitory Activity of **DL-TBOA** against Human EAAT Subtypes

EAAT Subtype	IC ₅₀	K _i	Reference
EAAT1 (Glast)	70 μM	42 μM	
EAAT2 (GLT-1)	6 μM	5.7 μM	
EAAT3 (EAAC1)	6 μM	-	
EAAT4	-	4.4 μM	
EAAT5	-	3.2 μM	

Signaling Pathway

DL-TBOA exerts its effects by blocking the uptake of glutamate from the synaptic cleft into glial cells and neurons. This inhibition leads to an accumulation of extracellular glutamate, which can potentiate signaling through glutamate receptors. The following diagram illustrates the mechanism of action of **DL-TBOA**.



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Mechanism of **DL-TBOA** action at the synapse.

Experimental Protocols

Preparation of a 100 mM DL-TBOA Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **DL-TBOA** in DMSO.

Materials:

- **DL-TBOA** (solid powder, MW: 239.23 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile pipette tips
- Analytical balance

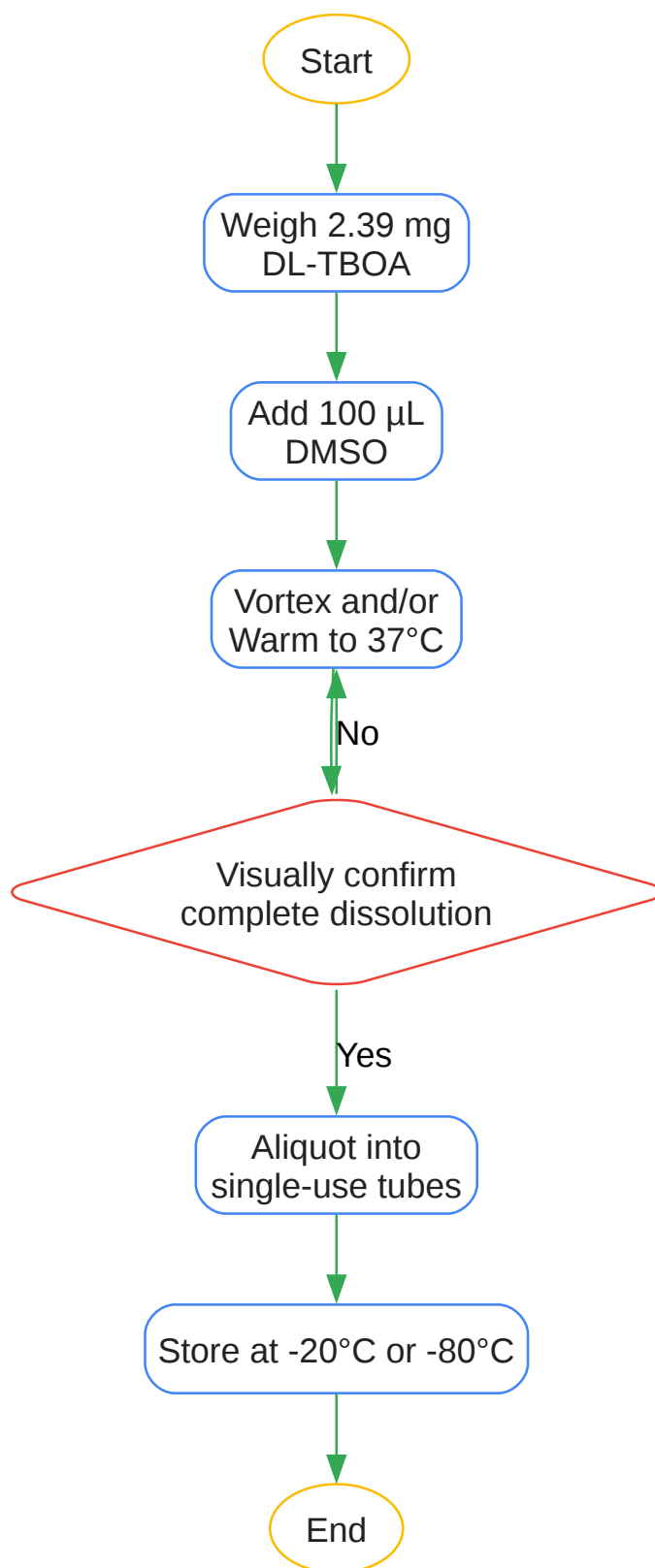
Procedure:

- **Weighing DL-TBOA:** Carefully weigh out 2.39 mg of **DL-TBOA** powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- **Adding DMSO:** Add 100 μ L of anhydrous DMSO to the microcentrifuge tube containing the **DL-TBOA** powder.
- **Dissolving the Compound:** Vortex the tube thoroughly for 1-2 minutes to dissolve the **DL-TBOA**. If the compound does not fully dissolve, gentle warming in a 37°C water bath for 5-10 minutes can aid in solubilization.
- **Aliquotting:** Once the **DL-TBOA** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months or longer). Always desiccate the solid compound for storage.

Note on Dilutions for Aqueous Solutions: When preparing working solutions in aqueous buffers or cell culture media, it is recommended to perform serial dilutions of the DMSO stock solution in DMSO first, before adding the final diluted sample to the aqueous medium. This helps to prevent precipitation of the compound. The final concentration of DMSO in the experimental setup should be kept low (typically <0.5%) to avoid solvent-induced toxicity.

Experimental Workflow: Preparing DL-TBOA Stock Solution

The following diagram outlines the workflow for preparing the **DL-TBOA** stock solution.



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Workflow for preparing **DL-TBOA** stock solution.

Applications

DL-TBOA is widely used in neuroscience research to study the consequences of reduced glutamate uptake. Applications include:

- Investigating the role of EAATs in synaptic transmission and plasticity.
- Modeling excitotoxic conditions and neuronal damage.
- Studying the contribution of glutamate transporters to extracellular glutamate homeostasis.

Working concentrations of **DL-TBOA** can vary depending on the experimental system. For in vitro cell culture experiments, concentrations typically range from 10 μM to 100 μM . For in vivo studies, direct administration into the brain, for example via microdialysis, has been used at concentrations around 500 μM .

Safety Precautions

DL-TBOA is for research use only. Standard laboratory safety practices should be followed when handling this compound. Wear appropriate personal protective equipment, including gloves, lab coat, and safety glasses. Handle DMSO with care as it is readily absorbed through the skin. All procedures should be performed in a well-ventilated area.

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